

An In-depth Technical Guide to tert-Butylamine Hydrobromide

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Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

Cat. No.: B1228398

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This technical guide provides a comprehensive overview of **tert-Butylamine hydrobromide** ($t\text{-BuNH}_3\text{Br}$), also known as tert-butylammonium bromide (TBABr). It is intended for researchers, scientists, and professionals in drug development and materials science. This document details the compound's chemical and physical properties, safety information, synthesis and purification protocols, and key applications, with a focus on its role in organic synthesis and materials science.

Chemical and Physical Properties

tert-Butylamine hydrobromide is the hydrobromide salt of the primary aliphatic amine, tert-butylamine. It presents as a white to almost white crystalline solid.^[1] Its bulky tert-butyl group influences its chemical reactivity and physical properties, making it a valuable reagent in various chemical processes.

Table 1: Physicochemical Properties of tert-Butylamine Hydrobromide and Parent Compound

Property	tert-Butylamine Hydrobromide	tert-Butylamine (Parent Compound)
CAS Number	60469-70-7[2]	75-64-9[3]
Molecular Formula	C ₄ H ₁₂ BrN[2]	C ₄ H ₁₁ N[4]
Molecular Weight	154.05 g/mol [5]	73.14 g/mol [3]
IUPAC Name	2-methylpropan-2-amine;hydrobromide[5]	2-Methylpropan-2-amine[4]
Appearance	White crystalline solid[2]	Colorless liquid[4]
Melting Point	115-117 °C[2]	-67.5 °C[4]
Boiling Point	Not applicable (decomposes)	43-47 °C[4]
Density	1.23 g/cm ³ [2]	0.696 g/mL[4]
Solubility	Soluble in water, ethanol, acetone[2]	Miscible in water[4]

Safety and Hazard Information

tert-Butylamine hydrobromide is classified as an irritant. Handling should be performed in accordance with standard laboratory safety procedures, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H315	Causes skin irritation.
H319	Causes serious eye irritation.	
Precautionary Statements	P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/eye protection/face protection.	
P302 + P352	IF ON SKIN: Wash with plenty of water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	

Data compiled from supplier safety data sheets.

Experimental Protocols

Detailed methodologies for the synthesis of the precursor (tert-butylamine), its conversion to the hydrobromide salt, and its purification are provided below.

Synthesis of Precursor: tert-Butylamine

A common and reliable laboratory-scale synthesis of tert-butylamine involves the hydrolysis of tert-butylurea, which is prepared from urea and tert-butyl alcohol via a Ritter-type reaction.

Protocol 1: Synthesis of tert-Butylamine via Hydrolysis of tert-Butylurea Adapted from Organic Syntheses, CV3P0148.[6]

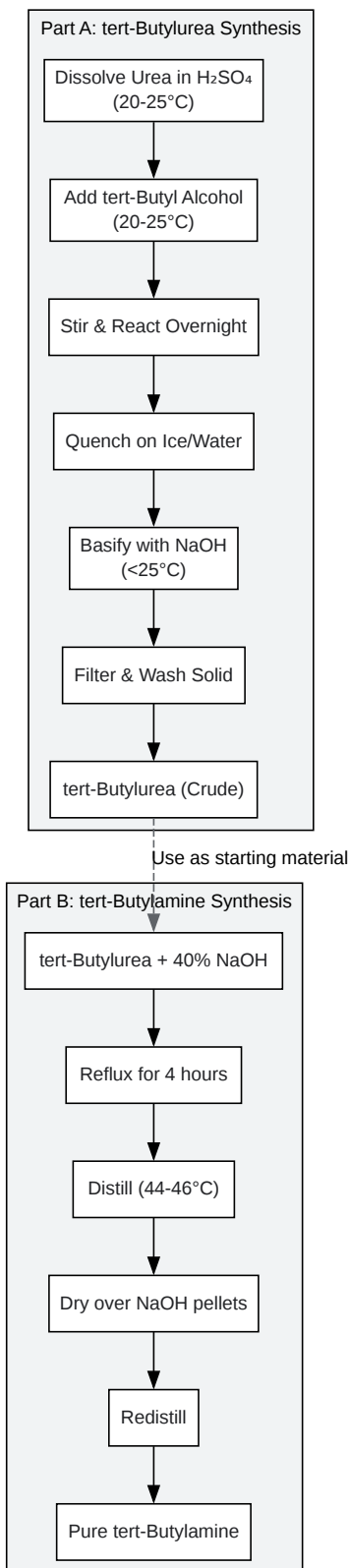
Part A: Synthesis of tert-Butylurea

- **Reaction Setup:** In a 500-mL three-necked flask equipped with a mechanical stirrer, dropping funnel, and thermometer, place 193 g (105 mL) of concentrated sulfuric acid. Cool the flask in an ice bath.
- **Urea Addition:** Slowly add 60 g of finely powdered urea to the stirred sulfuric acid, ensuring the temperature remains between 20-25 °C.
- **Alcohol Addition:** Once the urea has dissolved, add 148 g (188 mL) of tert-butyl alcohol dropwise from the funnel. Maintain the reaction temperature between 20-25 °C throughout the addition.
- **Reaction and Workup:** After addition is complete, stir the mixture for an additional 30 minutes. Allow the mixture to stand at room temperature overnight (approx. 16 hours).
- **Precipitation:** Pour the reaction mixture onto 1.5 kg of cracked ice and water with stirring. Make the mixture alkaline to Congo red indicator by the slow addition of a solution of 160 g of sodium hydroxide in 750 mL of water, keeping the temperature below 25 °C with an ice bath.
- **Isolation:** Collect the precipitated tert-butylurea on a Büchner funnel, wash with cold water, and press as dry as possible. The crude product can be purified by recrystallization from hot water.

Part B: Hydrolysis of tert-Butylurea to tert-Butylamine

- **Reaction Setup:** In a flask equipped for distillation, place the crude tert-butylurea from Part A. Add a solution of 40% sodium hydroxide (NaOH) in water. A common molar ratio is 2 moles of NaOH per mole of tert-butylurea.^[1]
- **Hydrolysis:** Gently reflux the mixture for 4 hours.^[6]
- **Distillation:** After cooling, reconfigure the apparatus for simple distillation. Collect the fraction boiling between 44-46 °C in an ice-cooled receiver.

- Drying: Dry the collected crude amine over sodium hydroxide pellets overnight and redistill to obtain pure tert-butylamine.[6]



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Caption: Workflow for the synthesis of tert-butylamine.

Synthesis of tert-Butylamine Hydrobromide

This protocol describes the direct neutralization of tert-butylamine with hydrobromic acid to form the salt.

Protocol 2: Representative Synthesis of **tert-Butylamine Hydrobromide**

- **Dissolution:** Dissolve a known quantity of purified tert-butylamine (e.g., 10.0 g, 0.137 mol) in a suitable solvent such as absolute ethanol (e.g., 50 mL) in a flask. Cool the flask in an ice bath.
- **Acid Addition:** While stirring, slowly add one molar equivalent of 48% aqueous hydrobromic acid (HBr) dropwise. Monitor the pH to ensure the solution becomes acidic. An exothermic reaction will occur; maintain the temperature below 20 °C.
- **Crystallization:** After the addition is complete, remove the flask from the ice bath and allow it to stir for an additional 30 minutes at room temperature. The product may begin to crystallize. If not, reduce the solvent volume under reduced pressure.
- **Isolation:** Collect the crystalline solid by vacuum filtration. Wash the crystals with a small amount of cold diethyl ether to remove any residual impurities.
- **Drying:** Dry the white solid in a vacuum oven at a moderate temperature (e.g., 50-60 °C) to a constant weight.

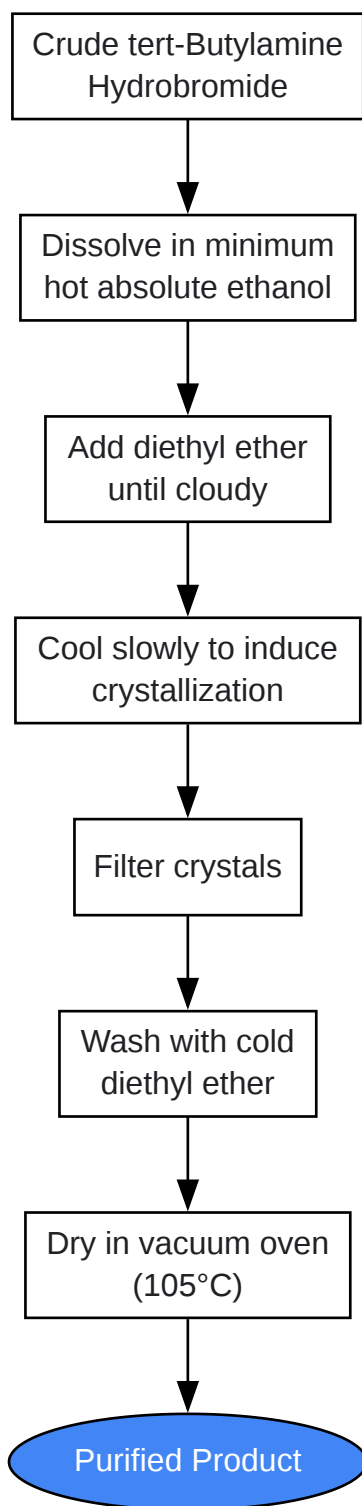
Purification

Purification of **tert-butylamine hydrobromide** is typically achieved by recrystallization.

Protocol 3: Purification by Recrystallization Adapted from ChemicalBook.[7]

- **Dissolution:** Dissolve the crude **tert-butylamine hydrobromide** in a minimum amount of hot absolute ethanol.

- Precipitation: Slowly add diethyl ether to the warm solution with gentle swirling until the solution becomes cloudy, indicating the onset of precipitation.
- Crystallization: Allow the solution to cool slowly to room temperature, then place it in an ice bath or refrigerator for several hours to complete the crystallization process.
- Isolation and Drying: Collect the purified crystals by vacuum filtration, wash with a small volume of cold diethyl ether, and dry thoroughly in a vacuum oven at 105 °C.[\[7\]](#)



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Caption: Workflow for the purification of **tert-butylamine hydrobromide**.

Applications in Research and Development

tert-Butylamine hydrobromide serves as a versatile compound in both pharmaceutical and materials science sectors.

Pharmaceutical Applications

In pharmacology, the parent amine, tert-butylamine (under the name erbumine), is used as a counterion in drug formulations to form stable salts.[4] A notable example is perindopril erbumine, an ACE inhibitor used to treat high blood pressure. The formation of the salt can improve the drug's solubility, stability, and bioavailability.[5]

Chemical Synthesis

As a bulky primary amine salt, it is a precursor and intermediate in the synthesis of various organic compounds, including pesticides and rubber accelerators.[5] The tert-butyl group provides steric hindrance that can direct reaction pathways or modify the properties of the final product.

Materials Science: Perovskite Solar Cells

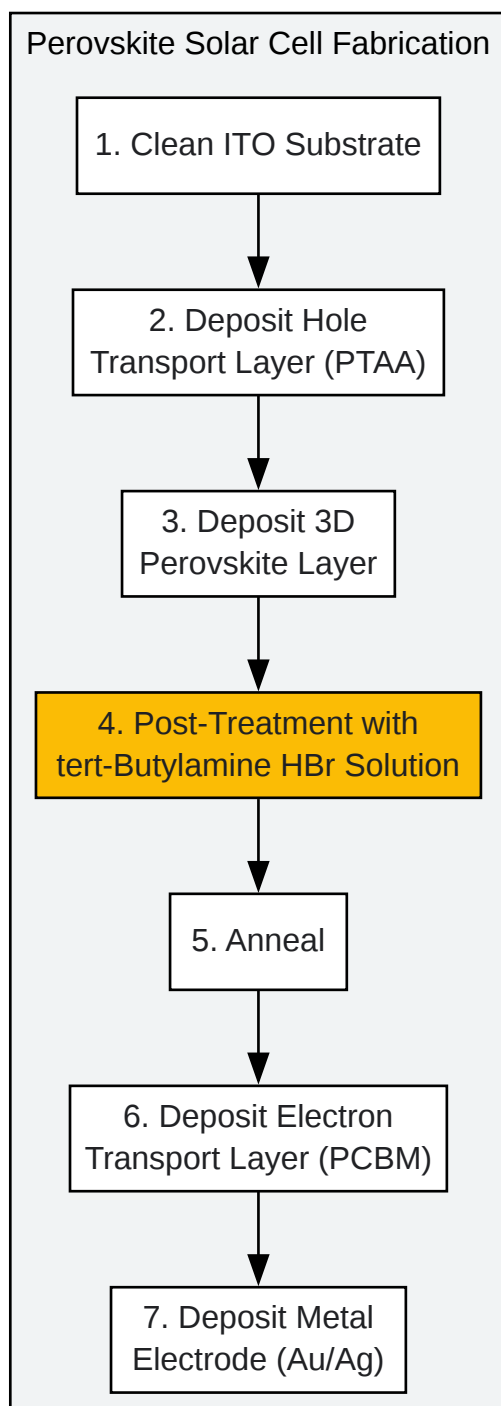
In the field of materials science, bulky alkylammonium halides like **tert-butylamine hydrobromide** are used to modify the structure and properties of perovskite materials for solar cell applications.[7] These compounds can be used as additives to:

- **Promote Stability:** The large tert-butylammonium cation can form 2D perovskite-like layers between 3D perovskite grains, which helps to protect the material from moisture and degradation.[7]
- **Enhance Crystallinity:** The presence of bulky organic cations can influence the crystallization process of the perovskite film, leading to larger grains and fewer defects.[7]
- **Passivate Defects:** The ions can passivate defects at the grain boundaries and surfaces of the perovskite film, reducing non-radiative recombination and improving device efficiency and voltage.

Protocol 4: Representative Use of an Alkylammonium Bromide as a Passivating Agent in Perovskite Solar Cell Fabrication This is a representative protocol adapted from procedures for

similar alkylammonium salts, such as propylamine hydroiodide and tetrabutylammonium salts.

- **Substrate Preparation:** Clean patterned Indium Tin Oxide (ITO) coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol. Dry the substrates under a stream of nitrogen and treat with UV-Ozone for 15 minutes.
- **Hole Transport Layer (HTL) Deposition:** Spin-coat a solution of PTAA (poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]) in toluene onto the ITO substrate and anneal at 100 °C.
- **Perovskite Layer Deposition:** Prepare the 3D perovskite precursor solution (e.g., FAPbI₃ and MAPbBr₃ in a DMF:DMSO solvent mixture). Spin-coat the precursor solution onto the HTL in a nitrogen-filled glovebox. During the spin-coating, dispense an anti-solvent (e.g., chlorobenzene) to induce rapid crystallization. Anneal the film at 100-150 °C.
- **Surface Passivation (Post-Treatment):** Prepare a dilute solution of **tert-butylamine hydrobromide** (e.g., 0.5-2.0 mg/mL) in isopropanol. After the perovskite film has cooled, spin-coat the t-BuNH₃Br solution on top of the perovskite layer.
- **Annealing:** Anneal the passivated film at a moderate temperature (e.g., 100 °C) for 5-10 minutes to remove the solvent and promote interaction with the perovskite surface.
- **Electron Transport Layer (ETL) and Electrode Deposition:** Sequentially deposit the ETL (e.g., PCBM or C60) and a buffer layer (e.g., BCP) via spin-coating or thermal evaporation. Finally, deposit the metal back contact (e.g., Gold or Silver) by thermal evaporation through a shadow mask.



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References

- [1. CN1515540A - A new synthesis process of tert-butylamine - Google Patents \[patents.google.com\]](#)
- [2. tert-Butylammonium bromide Dealer and Distributor | tert-Butylammonium bromide Supplier | tert-Butylammonium bromide Stockist | tert-Butylammonium bromide Importers \[multichemindia.com\]](#)
- [3. Tert-Butylamine | C4H11N | CID 6385 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. tert-Butylamine - Wikipedia \[en.wikipedia.org\]](#)
- [5. Tetrabutylammonium bromide - Wikipedia \[en.wikipedia.org\]](#)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [7. tert-butylamine hydrobromide | 60469-70-7 \[chemicalbook.com\]](#)
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